

Synonyms and alternative names for 1,3,5-Tricaffeoylquinic acid

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Compound of Interest

Compound Name: 1,3,5-Tricaffeoylquinic acid

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An In-depth Technical Guide to **1,3,5-Tricaffeoylquinic Acid**: Synonyms, Biological Activities, and Experimental Protocols

This technical guide provides a comprehensive overview of **1,3,5-Tricaffeoylquinic acid**, a biologically active polyphenol. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, biological effects, and the experimental methods used to study them.

Synonyms and Alternative Names

1,3,5-Tricaffeoylquinic acid is known by several names in scientific literature and chemical databases. A comprehensive list of its synonyms and identifiers is provided below.

Type	Name/Identifier
Common Name	1,3,5-Tricaffeoylquinic acid
Systematic Name	(1S,3R,4R,5R)-1,3,5-Tris([[(E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy])-4-hydroxycyclohexane-1-carboxylic acid
Alternative Names	1,3,5-tri-O-caffeoylquinic acid[1]
(-)-1,3,5-tri-O-caffeoylquinic acid	
1,3,5-tricaffeoylquinic-acid[1]	
CAS Number	1073897-80-9[1]
Molecular Formula	C ₃₄ H ₃₀ O ₁₅ [1][2][3]
Molecular Weight	678.59 g/mol [2]
PubChem CID	19387644[3]

Biological Activities and Quantitative Data

1,3,5-Tricaffeoylquinic acid exhibits a range of biological activities, making it a compound of significant interest for therapeutic development. The following table summarizes key quantitative data from various studies.

Biological Activity	Assay/Model	Metric	Value	Reference
Anti-HIV	HIV-1 RNase H Inhibition	IC ₅₀	0.4 µM	[4]
HIV-1 Integrase Inhibition	IC ₅₀	0.063 µM	[5]	
Anti-HIV activity (MT-2 cells)	EC ₅₀	1.15 µM	[5]	
Anti-Cancer	Ovarian Cancer (A2780 cells)	Cytotoxicity (100 µM)	>75% viability loss	[6][7]
Ovarian Cancer (A2780 cells)	Apoptosis Induction (100 µM)	>37% apoptotic cells	[6][7]	
Anti-Wrinkle	Nrf2 activity in HaCaT cells	Activity increase (20 µM)	54%	
Hair Growth	β-catenin expression in HFDPCs	-	Upregulation	[8]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature for **1,3,5-Tricaffeoylquinic acid**.

Anti-HIV Activity Assay (MT-2 Cell-based)

This protocol assesses the ability of **1,3,5-Tricaffeoylquinic acid** to protect MT-2 cells from HIV-1 induced cytopathic effects.

- Cell Culture: Maintain MT-2 cells in an appropriate growth medium.
- Compound Preparation: Prepare serial twofold dilutions of **1,3,5-Tricaffeoylquinic acid** in the growth medium.

- Virus Incubation: Incubate 50 μ L of the diluted compound with 50 μ L of HIV-1LAI for 1 hour at 37°C.
- Cell Addition: Add 100 μ L of MT-2 cell suspension (2×10^5 cells) to each well.
- Incubation: Incubate the plates for 72 hours at 37°C.
- Cytopathic Effect Measurement: Harvest the cells and measure the cytopathic effect using a neutral red dye assay to determine the 50% effective dose (ED₅₀)[9].

Ovarian Cancer Cell (A2780) Apoptosis Assay

This protocol evaluates the induction of apoptosis in A2780 ovarian cancer cells by **1,3,5-Tricaffeoylquinic acid**.

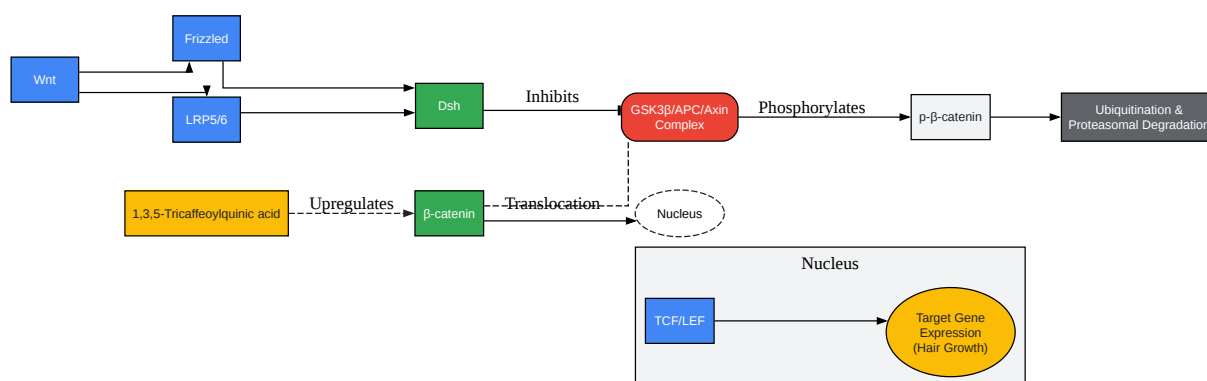
- Cell Culture: Seed 5×10^4 A2780 cells per well in 6-well plates and culture for 24 hours.
- Treatment: Treat the cells with the desired concentration of **1,3,5-Tricaffeoylquinic acid** (e.g., 100 μ M) for 24 hours.
- Cell Harvesting: Detach the cells from the plate and centrifuge to collect the cell pellet.
- Staining:
 - Annexin V-FITC/PI Staining: Resuspend cells in binding buffer and add 5 μ L of Annexin V-FITC and 5 μ L of propidium iodide. Incubate in the dark at room temperature for 5 minutes.
 - DAPI Staining: Fix cells with methanol and stain with DAPI solution.
- Analysis:
 - For Annexin V-FITC/PI, analyze the cells by flow cytometry to quantify apoptotic and necrotic cells[10].
 - For DAPI staining, examine the nuclear morphology of the cells under a fluorescence microscope[10].

Signaling Pathways

1,3,5-Tricaffeoylquinic acid modulates several key signaling pathways to exert its biological effects. The following diagrams, generated using Graphviz, illustrate these interactions.

Wnt/ β -catenin Signaling Pathway in Hair Growth

1,3,5-Tricaffeoylquinic acid has been shown to promote hair growth by upregulating the expression of β -catenin, a key component of the Wnt signaling pathway. This pathway is crucial for hair follicle development and regeneration[8][11].



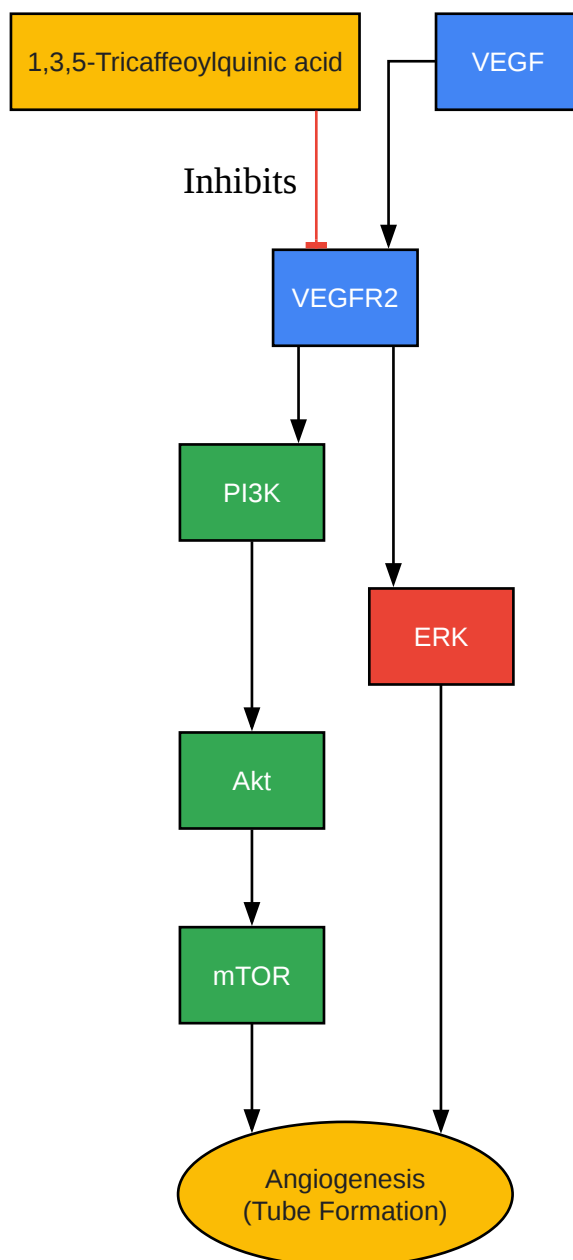
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Wnt/ β -catenin signaling in hair growth.

VEGFR2 Signaling in Angiogenesis Inhibition

In the context of ovarian cancer, **1,3,5-Tricaffeoylquinic acid** has been observed to inhibit endothelial tube formation, a key process in angiogenesis. This is achieved by suppressing the

expression of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) and downstream signaling molecules like ERK, PI3K, Akt, and mTOR[6][7].



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VEGFR2 signaling in angiogenesis.

This technical guide provides a foundational understanding of **1,3,5-Tricaffeoylquinic acid**. Further research is warranted to fully elucidate its mechanisms of action and therapeutic potential.

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References

- 1. CAS 1073897-80-9 | 1,3,5-Tricaffeoylquinic acid [phytopurify.com]
- 2. 1,3,5-Tricaffeoylquinic acid | 1073897-80-9 [chemicalbook.com]
- 3. Tricaffeoyl quinic acid | C₃₄H₃₀O₁₅ | CID 19387644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis of the Naturally Occurring (–)-1,3,5-Tri-O-Caffeoylquinic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Anti-human immunodeficiency virus activity of 3,4,5-tricaffeoylquinic acid in cultured cells of lettuce leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1,3,5-Tricaffeoylquinic Acid from Ipomoea batatas Vines Induced Ovarian Cancer Cell Apoptosis and Inhibited Endothelial Tube Formation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 1,3,5-Tricaffeoylquinic Acid from Ipomoea batatas Vines Induced Ovarian Cancer Cell Apoptosis and Inhibited Endothelial Tube Formation -Biomolecules & Therapeutics | Korea Science [koreascience.kr]
- 8. β -catenin-mediated hair growth induction effect of 3,4,5-tri-O-caffeoylquinic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Dicafeoylquinic and Dicafeoyltartaric Acids Are Selective Inhibitors of Human Immunodeficiency Virus Type 1 Integrase - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Apoptosis Induction with Combined Use of Cisplatin and Fisetin in Cisplatin-Resistant Ovarian Cancer Cells (A2780) - PMC [pmc.ncbi.nlm.nih.gov]
- 11. β -catenin-mediated hair growth induction effect of 3,4,5-tri- O-caffeoylquinic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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